

# Physicochemical Properties of Taikuguasin D Aglycon: A Technical Overview

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## Compound of Interest

Compound Name: *Taikuguasin D aglycon*

Cat. No.: *B15291291*

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Preliminary Note for Researchers, Scientists, and Drug Development Professionals:

This document aims to provide a comprehensive technical guide on the physicochemical properties of **Taikuguasin D aglycon**. However, a thorough search of available scientific literature and chemical databases has revealed that while a compound named Taikuguasin D with the CAS number 1627163-80-7 is listed by some chemical suppliers, no peer-reviewed scientific publication detailing its isolation, structure elucidation, or physicochemical properties is publicly accessible at this time.

Taikuguasin D is identified as a dimeric Lythraceae alkaloid isolated from the plant *Lagerstroemia subcostata*. The term "aglycon" is typically used to denote the non-sugar portion of a glycoside. As Taikuguasin D is an alkaloid, it is not expected to be a glycoside, and therefore the term "aglycon" may be a misnomer, likely referring to the core alkaloidal scaffold.

Without the definitive chemical structure of Taikuguasin D, a detailed analysis of its physicochemical properties and the generation of related experimental protocols and diagrams are not possible. The information that could be retrieved is presented below.

## General Information

Property	Information
Compound Name	Taikuguasin D
CAS Number	1627163-80-7
Compound Type	Dimeric Lythraceae Alkaloid
Natural Source	Lagerstroemia subcostata

## Structural Information

A definitive, peer-reviewed chemical structure for Taikuguasin D is not available in the public domain. One chemical supplier provides a SMILES (Simplified Molecular Input Line Entry System) string, but this information could not be independently verified and is therefore not presented here to avoid the dissemination of potentially inaccurate data. The determination of the physicochemical properties is entirely dependent on the confirmed molecular structure.

## Physicochemical Data

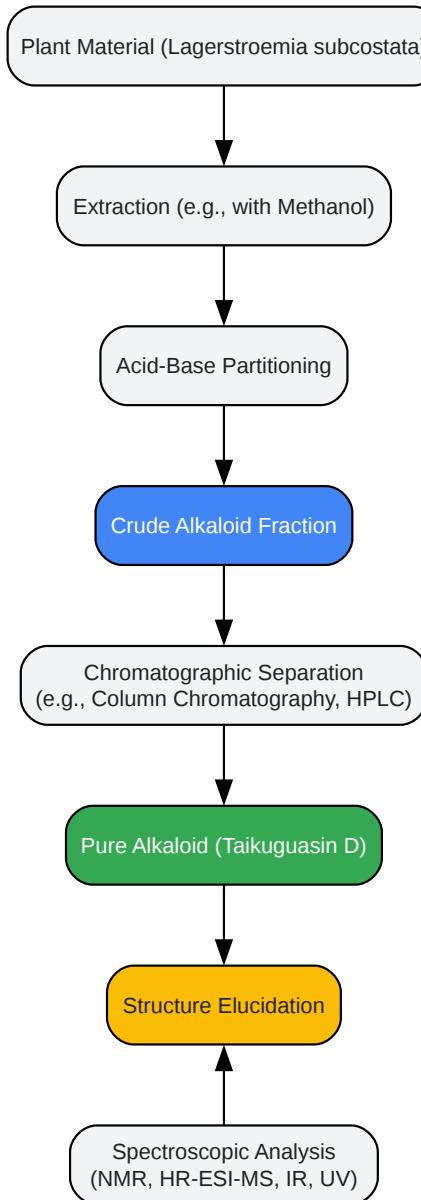
Due to the absence of the chemical structure, no quantitative physicochemical data for Taikuguasin D or its core structure ("aglycon") can be provided. This includes, but is not limited to:

- Molecular Formula
- Molecular Weight
- Melting Point
- Boiling Point
- Solubility
- pKa
- LogP
- Spectroscopic Data (NMR, IR, MS)

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of Taikuguasin D are not available. However, based on general methods for the phytochemical analysis of *Lagerstroemia* species, the following workflow can be inferred.

### General Workflow for Isolation and Characterization of Alkaloids from *Lagerstroemia* species



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Caption: Generalized workflow for the isolation and characterization of alkaloids.

## Signaling Pathways and Biological Activity

There is no information available in the scientific literature regarding any signaling pathways modulated by Taikuguasin D or its potential biological activities.

## Conclusion and Future Outlook

A comprehensive technical guide on the physicochemical properties of **Taikuguasin D aglycon** cannot be completed at this time due to the lack of fundamental structural information in publicly accessible scientific literature. The CAS number exists, suggesting the compound has been identified, but the primary research publication detailing this discovery is not available.

For researchers, scientists, and drug development professionals interested in this compound, the following steps are recommended:

- Locate the Primary Publication: A targeted search for the original scientific paper that reports the isolation and structure elucidation of Taikuguasin D is paramount. This publication would be the definitive source of its chemical structure and initial physicochemical characterization.
- De Novo Characterization: If the primary literature cannot be located, obtaining a sample of Taikuguasin D from a commercial supplier and performing de novo structure elucidation and physicochemical characterization would be necessary.

This document will be updated as soon as reliable, peer-reviewed information on Taikuguasin D becomes available.

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